

4-Borono-2-hydroxybenzoic Acid: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 4-Borono-2-hydroxybenzoic acid

Cat. No.: B12844020

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Chemical Identity & Critical Distinction

WARNING: Do not confuse with 4-Bromo-2-hydroxybenzoic acid. These are distinct chemical entities with different reactivities. Verify the CAS number before disposal.

Parameter	Specification
Chemical Name	4-Borono-2-hydroxybenzoic acid
Synonyms	4-Carboxy-3-hydroxyphenylboronic acid; 2-Hydroxy-4-boronobenzoic acid
CAS Number	1394902-32-9
Molecular Formula	C ₇ H ₇ BO ₅
Molecular Weight	181.94 g/mol
Physical State	Solid (White to off-white powder)
Acidity	Weakly acidic (Contains carboxylic acid, phenolic hydroxyl, and boronic acid moieties)

Hazard Identification (GHS Classification)

Treat this compound as a hazardous chemical. While specific toxicological data for this derivative may be limited, phenylboronic acids generally follow this hazard profile:

- Signal Word:WARNING
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3][4]
- H335: May cause respiratory irritation.[1][3][4]

Operational Implication: All disposal activities must occur inside a certified chemical fume hood to prevent inhalation of dust or aerosols.

Pre-Disposal Handling & Segregation

Proper segregation is the first line of defense against incompatible reactions in the waste stream.

Chemical Compatibility Matrix

- Compatible With: Organic acids (e.g., acetic acid), non-halogenated organic solvents (methanol, acetone), and aqueous acidic solutions.
- INCOMPATIBLE (Do Not Mix):
 - Strong Oxidizers: Peroxides, nitrates, perchlorates (Risk of rapid oxidation/fire).
 - Strong Bases: Hydroxides (Exothermic deprotonation).
 - Fluorinating Agents: Reacts with boronic acids.

Container Requirements

- Solid Waste: High-density polyethylene (HDPE) or amber glass wide-mouth jars.
- Liquid Waste: HDPE or safety-coated glass bottles.

- Labeling: Must be labeled "HAZARDOUS WASTE" with the full chemical name (no abbreviations) and the hazard indication (Irritant).

Disposal Workflows

Workflow A: Solid Waste Disposal

Applicable for: Expired pure substance, contaminated weighing boats, gloves, and paper towels.

- Collect: Place solid material into a designated "Solid Organic Waste" container.
- Seal: Ensure the container lid is tightly sealed. Do not overfill (leave 10% headspace).
- Label: Affix a hazardous waste tag listing "**4-Borono-2-hydroxybenzoic acid**" and "Solid Debris."
- Transfer: Move to the satellite accumulation area.

Workflow B: Liquid Waste Disposal

Applicable for: Reaction mixtures, mother liquors, or dissolved stock solutions.

- Characterize Solvent: Determine if the primary solvent is Halogenated (e.g., DCM, Chloroform) or Non-Halogenated (e.g., Methanol, Ethyl Acetate, Water).
- Segregate:
 - If Organic Solvent: Pour into the corresponding "Organic Solvents" waste carboy.
 - If Aqueous (pH < 7): Pour into "Aqueous Acidic Waste."
 - If Aqueous (pH > 7): Neutralize to pH 6-8 before disposal only if permitted by local EHS; otherwise, dispose of as "Aqueous Basic Waste."
- Rinse: Triple-rinse the empty original container with a compatible solvent; add rinsate to the liquid waste container.

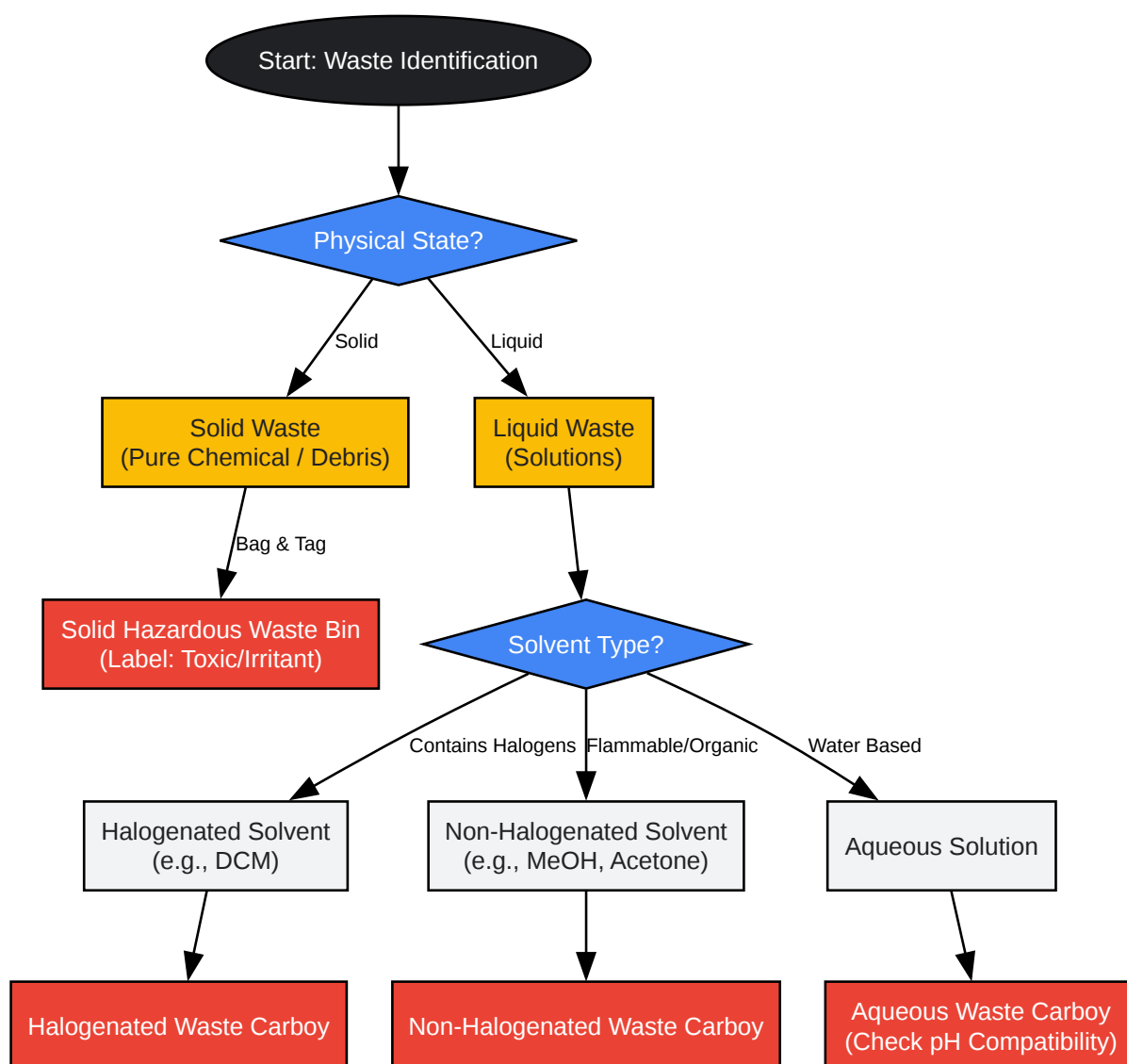
Workflow C: Spill Response

Immediate actions for accidental release.

- Isolate: Evacuate the immediate area; post "Do Not Enter" signage.
- PPE: Don nitrile gloves (double gloved recommended), lab coat, and safety goggles. Wear an N95 respirator if dust is visible outside the hood.
- Contain:
 - Solid Spill: Cover with wet paper towels to prevent dust generation. Scoop into a waste bag.
 - Liquid Spill: Absorb with vermiculite or spill pads.
- Clean: Wipe the surface with a soap/water solution, followed by an alcohol wipe.
- Dispose: Treat all cleanup materials as Solid Hazardous Waste.

Decision Logic Visualization

The following diagram illustrates the decision-making process for disposing of **4-Borono-2-hydroxybenzoic acid** based on its physical state and solvent composition.



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Figure 1: Decision tree for the compliant disposal of **4-Borono-2-hydroxybenzoic acid** waste streams.

Regulatory Compliance & Environmental Impact

Why "Do Not Drain"?

Although Boron is a naturally occurring element, laboratory derivatives like **4-Borono-2-hydroxybenzoic acid** are synthetic organic pollutants.

- Ecotoxicity: Boron compounds can be phytotoxic (harmful to plants) at elevated concentrations in wastewater.
- Sewer Codes: Most municipal water treatment plants cannot effectively degrade complex phenylboronic acids, leading to environmental discharge.
- RCRA Status: While not explicitly listed as a P- or U-listed waste by the EPA, it falls under the "Characteristic of Toxicity" if contaminated with other solvents, and generally defaults to Non-RCRA Regulated Chemical Waste which still requires professional disposal.

Final Disposal Method

The ultimate fate of this waste stream, once collected by your institution's EHS or waste vendor, is typically Incineration. This ensures the destruction of the organic framework (benzoic acid/phenol rings), leaving behind trace boron oxides which are captured in the ash.

References

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